

Potassium 2-bromo-2,2-difluoroacetate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium 2-bromo-2,2-difluoroacetate*

Cat. No.: *B1343305*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Potassium 2-bromo-2,2-difluoroacetate**. It is intended to be a valuable resource for professionals in research and development who are considering this compound for use in their work. This document compiles available data from various sources and presents it in a structured format, including experimental protocols and a workflow diagram for its synthesis.

Core Physical and Chemical Properties

While specific quantitative data for some physical properties of **Potassium 2-bromo-2,2-difluoroacetate** are not readily available in published literature, the following table summarizes its key characteristics based on information from chemical suppliers and safety data sheets.

Property	Data
Chemical Name	Potassium 2-bromo-2,2-difluoroacetate
CAS Number	87189-16-0
Molecular Formula	C ₂ BrF ₂ KO ₂
Molecular Weight	213.02 g/mol
Appearance	Colorless to white crystalline solid
Melting Point	Not available
Boiling Point	Not available
Density	Not available
Solubility	Soluble in water and a variety of organic solvents
pKa	Not available
Storage Conditions	Store in a dark place, under an inert atmosphere, at room temperature.

Experimental Protocols

Due to the limited availability of specific experimental data for the physical properties of **Potassium 2-bromo-2,2-difluoroacetate**, this section provides a detailed protocol for its synthesis, which can be adapted for laboratory preparation. Additionally, a general protocol for the determination of the melting point of an organic salt is outlined.

Synthesis of Potassium 2-bromo-2,2-difluoroacetate

This protocol is adapted from a known method for the synthesis of **Potassium 2-bromo-2,2-difluoroacetate** from its corresponding ethyl ester.

Materials:

- Ethyl bromodifluoroacetate

- Potassium hydroxide (KOH)
- Methanol (MeOH)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve potassium hydroxide (1.0 equivalent) in methanol.
- To this solution, slowly add ethyl bromodifluoroacetate (1.0 equivalent) at room temperature with continuous stirring.
- Monitor the reaction progress by a suitable method (e.g., TLC or GC) until the ethyl bromodifluoroacetate is completely consumed.
- Upon completion of the reaction, remove the methanol by concentration under reduced pressure using a rotary evaporator.
- The resulting solid is **Potassium 2-bromo-2,2-difluoroacetate**. Further purification may be achieved by recrystallization if necessary.

General Protocol for Melting Point Determination of an Organic Salt

This protocol describes a general method for determining the melting point of a crystalline organic solid, such as **Potassium 2-bromo-2,2-difluoroacetate**, using a capillary melting point apparatus.

Materials:

- **Potassium 2-bromo-2,2-difluoroacetate**

- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

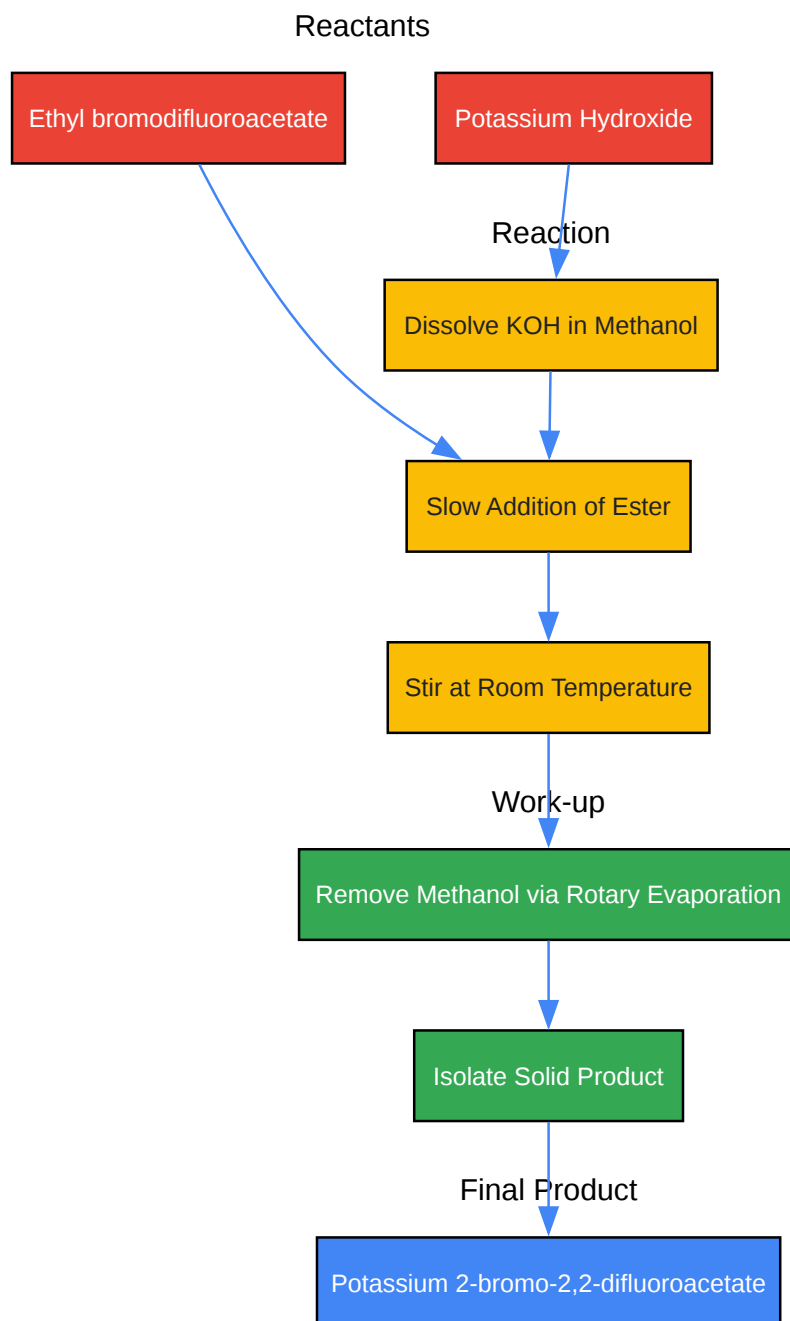
Procedure:

- Ensure the sample of **Potassium 2-bromo-2,2-difluoroacetate** is completely dry. If necessary, dry the sample under vacuum.
- Finely powder a small amount of the sample using a mortar and pestle.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Place the packed capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of approximately 10-15 °C per minute for a preliminary, rapid determination of the approximate melting range.
- Allow the apparatus to cool to at least 20 °C below the observed approximate melting point.
- Prepare a new capillary with the sample and place it in the apparatus.
- Heat the sample again, but this time at a much slower rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first liquid is observed (the onset of melting) and the temperature at which the last solid particle melts (the completion of melting). This range is the melting point of the sample.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Potassium 2-bromo-2,2-difluoroacetate**.

Synthesis of Potassium 2-bromo-2,2-difluoroacetate

[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the synthesis of **Potassium 2-bromo-2,2-difluoroacetate**.

- To cite this document: BenchChem. [Potassium 2-bromo-2,2-difluoroacetate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343305#potassium-2-bromo-2-2-difluoroacetate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com